

Application Notes and Protocols for Antibacterial Susceptibility Testing of Sulfamethoxazole

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Compound of Interest

Compound Name: *N-(5-methyl-3-isoxazolyl)benzenesulfonamide*

Cat. No.: B138117

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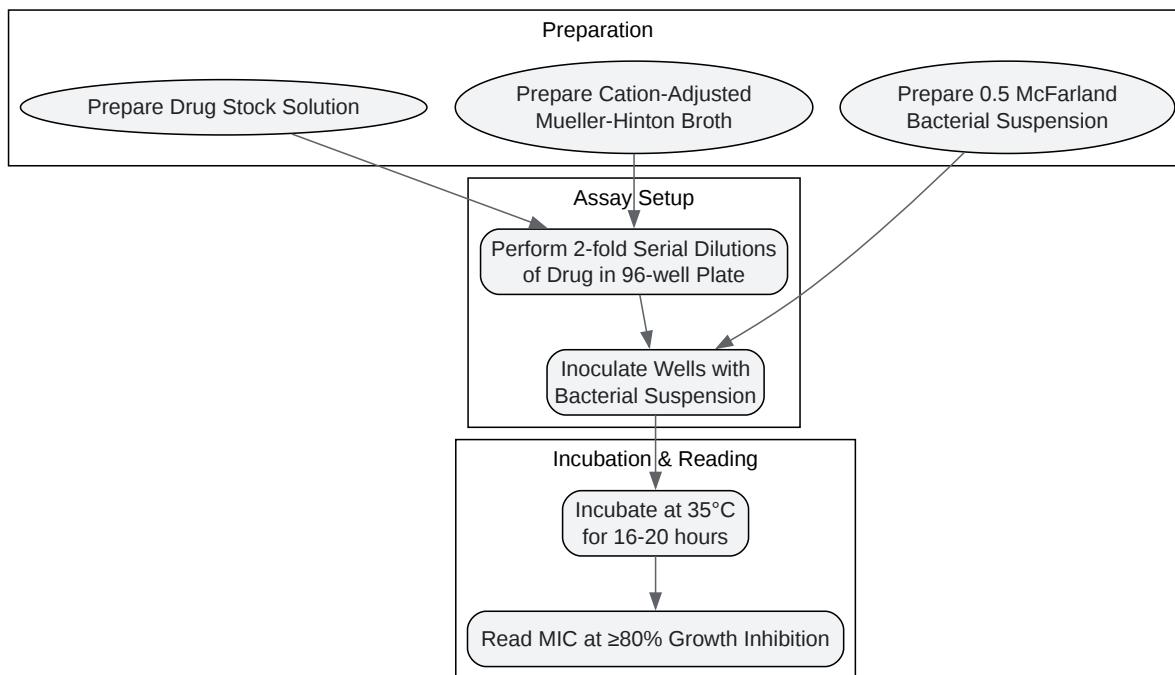
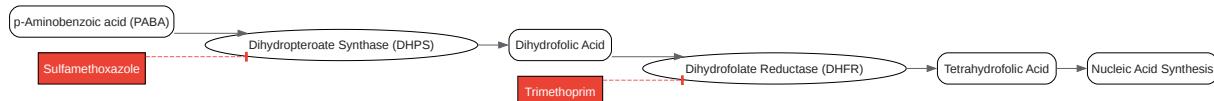
These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the principles and practical execution of antibacterial susceptibility testing (AST) for sulfamethoxazole, most commonly tested in combination with trimethoprim as co-trimoxazole. This document synthesizes technical data with field-proven insights to ensure robust and reliable results.

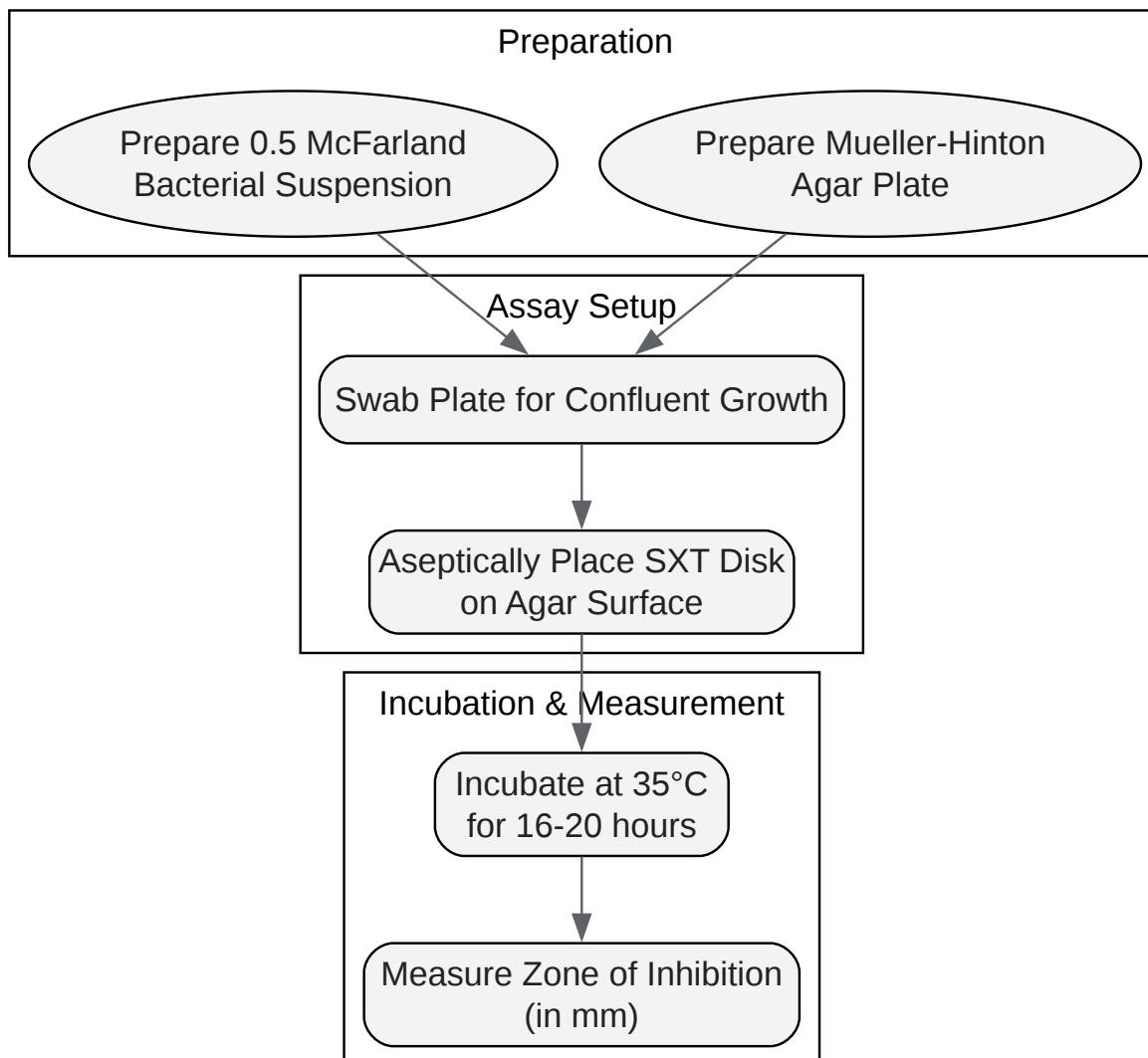
Foundational Principles: Understanding the Mechanism and Synergy

Sulfamethoxazole is a sulfonamide antibiotic that competitively inhibits dihydropteroate synthase (DHPS), a bacterial enzyme essential for the synthesis of dihydrofolic acid from para-aminobenzoic acid (PABA).^[1] Bacteria require dihydrofolic acid as a precursor for synthesizing tetrahydrofolic acid, a vital cofactor in the production of nucleic acids and certain amino acids.

In clinical and laboratory settings, sulfamethoxazole is almost exclusively used in combination with trimethoprim.^[2] Trimethoprim targets a subsequent step in the same metabolic pathway, inhibiting dihydrofolate reductase (DHFR), the enzyme that converts dihydrofolic acid to tetrahydrofolic acid.^[1] This sequential blockade of the folate synthesis pathway results in a synergistic and often bactericidal effect that is more potent than either agent alone.^{[1][2]} This

synergistic relationship is the cornerstone of co-trimoxazole's efficacy and is a critical consideration in the design and interpretation of susceptibility testing protocols.





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References

- 1. Susceptibility tests for sulfamethoxazole-trimethoprim by a broth microdilution procedure - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
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